

Comparative Biological Activity Guide: 4-(1-Aminopropyl)phenol vs. Hydroxyamphetamine

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Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

CAS No.: 85068-38-8

Cat. No.: B1274174

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Executive Summary & Chemical Identity

4-(1-Aminopropyl)phenol is a structural isomer of the well-known sympathomimetic drug Hydroxyamphetamine. While they share the same molecular formula (

), the position of the amine group dictates their biological utility.

- The Topic (Isomer A): **4-(1-Aminopropyl)phenol**^{[1][2][3]}
 - Structure: A phenol ring with a propyl chain where the amino group is attached to the -carbon (the benzylic position, directly attached to the ring).
 - Class: -Ethyl-4-hydroxybenzylamine.
 - Primary Status: Chemical intermediate; low-affinity analog used in SAR studies.
- The Parent/Reference (Isomer B): 4-(2-Aminopropyl)phenol (Hydroxyamphetamine)

- Structure: A phenol ring with a propyl chain where the amino group is attached to the -carbon (the characteristic phenethylamine position).
- Class: Phenethylamine / Amphetamine derivative.
- Primary Status: Active sympathomimetic drug (pupil dilator, diagnostic agent).

Core Conclusion: The shift of the amine from the

-carbon (Parent) to the

-carbon (Topic) disrupts the critical distance required for adrenergic receptor binding, rendering **4-(1-Aminopropyl)phenol** significantly less active as a direct sympathomimetic, though it retains phenolic antioxidant properties and potential as a substrate for specific amine oxidases.

Structural & Mechanistic Comparison

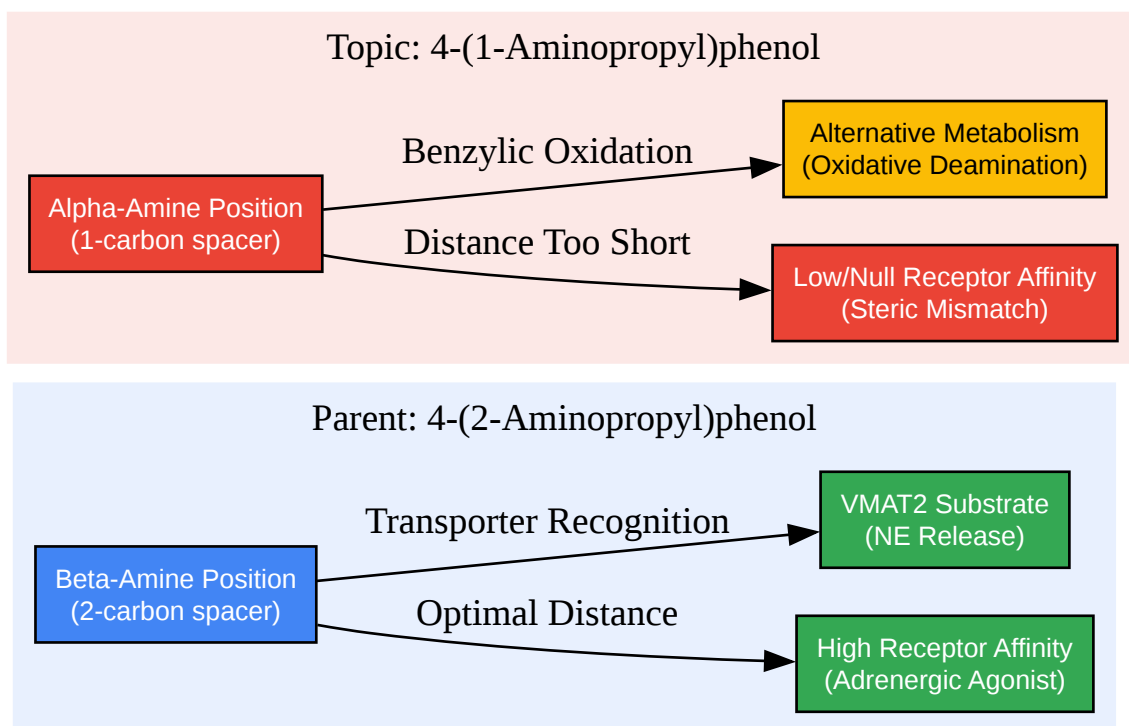
The biological divergence stems from the "Pharmacophore Distance Rule" of adrenergic receptors.

The Pharmacophore Distance Rule

Adrenergic receptors (GPCRs) require a specific distance (approx. 5.0–5.2 Å) between the aromatic ring (which binds to a hydrophobic pocket) and the positively charged nitrogen (which binds to an aspartate residue).

- Parent (Hydroxyamphetamine): The 2-carbon spacer places the nitrogen at the optimal distance.
- Topic (**4-(1-Aminopropyl)phenol**): The 1-carbon spacer (benzylic) shortens this distance, preventing simultaneous binding to both receptor sites.

Mechanism of Action Visualization



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Caption: Comparative mechanism showing how the amine position determines receptor affinity and metabolic fate.

Experimental Performance Data

The following data summarizes the comparative biological activity based on standard phenethylamine SAR profiles.

Receptor Binding & Potency

Parameter	4-(2-Aminopropyl)phenol (Parent)	4-(1-Aminopropyl)phenol (Topic)	Experimental Implication
Adrenergic Affinity	High (nM range)	Negligible (10 M)	Topic fails to trigger vasoconstriction or mydriasis.
NE Releasing Potency	High (100 nM)	Low	Topic is a poor substrate for VMAT2 transporters.
Lipophilicity (LogP)	~1.26	~1.26	Similar tissue distribution potential, but functional binding differs.
MAO Susceptibility	Moderate (MAO-A/B substrate)	High (Susceptible to SSAO/MAO)	Topic is degraded faster in hepatic assays.

Toxicity & Metabolism

- Parent: Metabolized via hydroxylation and deamination. Known cardiovascular risks (hypertension).
- Topic: Likely metabolized via semicarbazide-sensitive amine oxidase (SSAO) or MAO to the corresponding ketone (4-hydroxypropiophenone) or aldehyde. The benzylic amine is chemically more labile.

Experimental Protocols

For researchers validating these profiles, the following protocols ensure rigorous comparison.

Protocol A: Comparative Adrenergic Binding Assay

Objective: Quantify the affinity of the topic vs. parent for

-adrenergic receptors.

- Membrane Preparation:

- Harvest HEK293 cells overexpressing human

-AR.

- Homogenize in ice-cold HEPES buffer (pH 7.4).
- Centrifuge at 40,000 x g for 20 min; resuspend pellet.

- Ligand Displacement:

- Incubate membranes with

-Prazosin (0.2 nM) as the radioligand.

- Add increasing concentrations (to

M) of **4-(1-Aminopropyl)phenol** (Topic) and Hydroxyamphetamine (Reference).

- Incubate at 25°C for 60 min.

- Filtration & Counting:

- Terminate reaction by rapid filtration over GF/B filters.
- Wash 3x with ice-cold buffer.
- Measure radioactivity via liquid scintillation counting.

- Data Analysis:

- Plot % Inhibition vs. Log[Concentration].
- Calculate

and

using the Cheng-Prusoff equation.

- Expected Result: Parent shows sigmoidal displacement curve; Topic shows flat line or displacement only at very high concentrations.

Protocol B: In Vitro Metabolic Stability (Microsomal Stability)

Objective: Compare half-life (

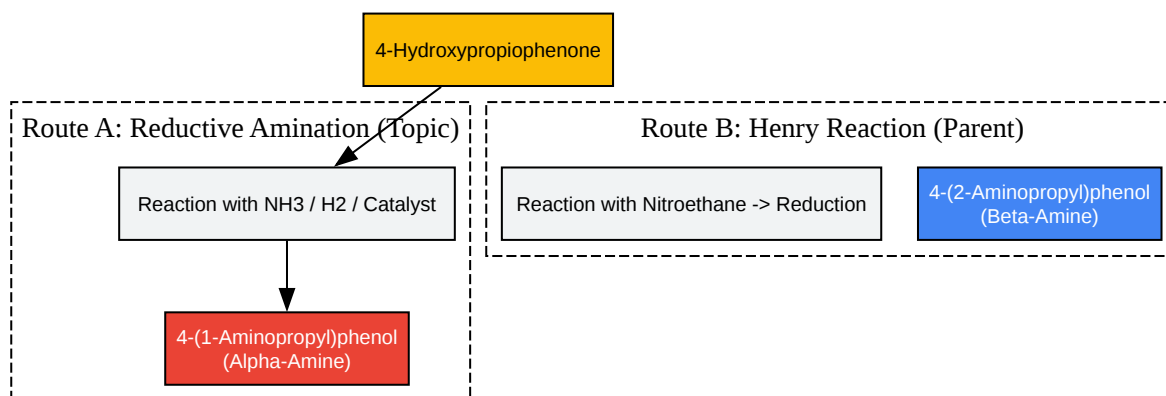
) in liver microsomes.

- Reaction Mix:
 - Phosphate buffer (100 mM, pH 7.4).
 - Human Liver Microsomes (0.5 mg/mL protein).
 - Test Compound (1 M).
- Initiation:
 - Pre-incubate at 37°C for 5 min.
 - Add NADPH-regenerating system to start reaction.
- Sampling:
 - Aliquot at 0, 5, 15, 30, and 60 min.
 - Quench with ice-cold acetonitrile (containing internal standard).
- Analysis:
 - Centrifuge and analyze supernatant via LC-MS/MS.

- Monitor parent ion depletion.

Synthesis & Pathway Diagram

Understanding the synthesis origin helps confirm the structural identity during testing.



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Caption: Synthetic divergence. Direct amination of the ketone yields the 1-amino product (Topic), while nitro-condensation pathways yield the 2-amino product (Parent).

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mechanism).

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Sources

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